

Application Notes and Protocols for the Isolation of Pure Cephalocyclidin A

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Compound of Interest

Compound Name: Cephalocyclidin A

Cat. No.: B1259428

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Introduction

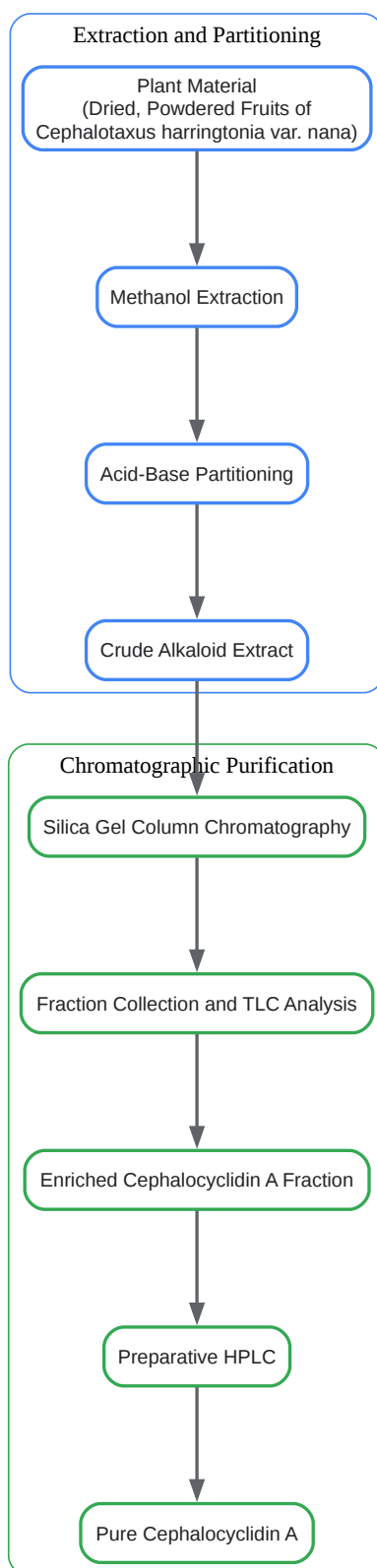
Cephalocyclidin A is a structurally novel pentacyclic alkaloid isolated from the fruits of *Cephalotaxus harringtonia* var. *nana*.^[1] Like other alkaloids from this genus, it has garnered interest for its potential cytotoxic activities, making it a candidate for further investigation in drug discovery and development.^[2] This document provides a detailed set of application notes and protocols for the experimental isolation and purification of **Cephalocyclidin A**, based on established methodologies for the separation of alkaloids from *Cephalotaxus* species.^[1]

Data Presentation: Representative Purification Summary

The following table summarizes the expected yields and purity at each major stage of the isolation process for **Cephalocyclidin A** from 1000 g of dried plant material. These values are illustrative and may vary based on the specific batch of plant material, and the precise experimental conditions.^[1]

Purification Step	Starting Material (g)	Fraction/Eluate Volume (mL)	Yield (mg)	Purity (%)
Crude Methanolic Extract	1000 (dried fruits)	5000	50,000	<1
Crude Alkaloid Fraction	50,000	500	2,500	~5
Silica Gel Chromatography	2,500	200 (pooled fractions)	300	~40
Preparative HPLC	300	50 (pooled fractions)	25	>95

Experimental Workflow



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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